

Technical Support Center: 2,5-Dimethylcelecoxib (DMC)

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Compound of Interest

Compound Name: 2,5-Dimethylcelecoxib

Cat. No.: B1664030

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **2,5-Dimethylcelecoxib** (DMC) in DMSO and ethanol. Find answers to frequently asked questions and troubleshooting advice for common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **2,5-Dimethylcelecoxib** in DMSO and ethanol?

A1: The solubility of **2,5-Dimethylcelecoxib** can vary slightly depending on the specific lot and supplier of the compound. However, typical solubility ranges are provided in the table below. It is always recommended to consult the certificate of analysis provided by your supplier for lot-specific data.

Q2: I'm having trouble dissolving **2,5-Dimethylcelecoxib**. What can I do?

A2: If you are experiencing difficulty dissolving the compound, we recommend sonicating the solution.^[1] This can help to break up any clumps of powder and facilitate dissolution. Gentle warming of the solution can also be attempted, but be cautious of potential degradation at higher temperatures. Always start with a small amount of solvent and gradually add more while vortexing or sonicating.

Q3: Why do different suppliers report different solubility values for **2,5-Dimethylcelecoxib**?

A3: Variations in reported solubility can arise from differences in the crystalline form of the compound, purity levels, and the methodology used to determine solubility. For instance, some suppliers may report a higher solubility in DMSO (e.g., 60 mg/mL)[1] compared to others (e.g., 5 mg/mL or 20 mg/mL).[2] It is best practice to use the solubility data from your specific supplier as a starting point and then empirically determine the optimal concentration for your stock solution.

Q4: What is the recommended storage condition for **2,5-Dimethylcelecoxib** solutions in DMSO?

A4: For long-term stability, it is recommended to store stock solutions of **2,5-Dimethylcelecoxib** in DMSO at -20°C or -80°C.[3] For in-vitro experiments, stock solutions are often prepared at a high concentration (e.g., 50 mM) in 100% DMSO and then diluted in culture medium to the final working concentration, ensuring the final DMSO concentration is low (typically less than 0.1%).[3]

Data Presentation

Table 1: Solubility of **2,5-Dimethylcelecoxib**

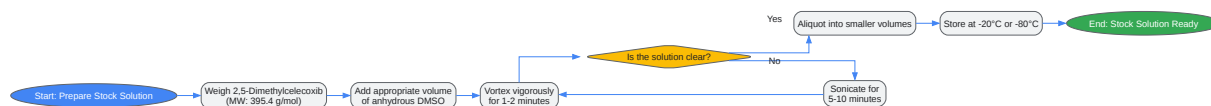
Solvent	Reported Solubility	Source
DMSO	60 mg/mL	TargetMol[1]
DMSO	20 mg/mL	Sigma-Aldrich[4]
DMSO	5 mg/mL	Cayman Chemical[2]
Ethanol	3 mg/mL	Cayman Chemical, TargetMol[1][2]
DMF	5 mg/mL	Cayman Chemical[2]
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL	Cayman Chemical[2]

Experimental Protocols

Protocol 1: Preparation of a 50 mM Stock Solution of **2,5-Dimethylcelecoxib** in DMSO

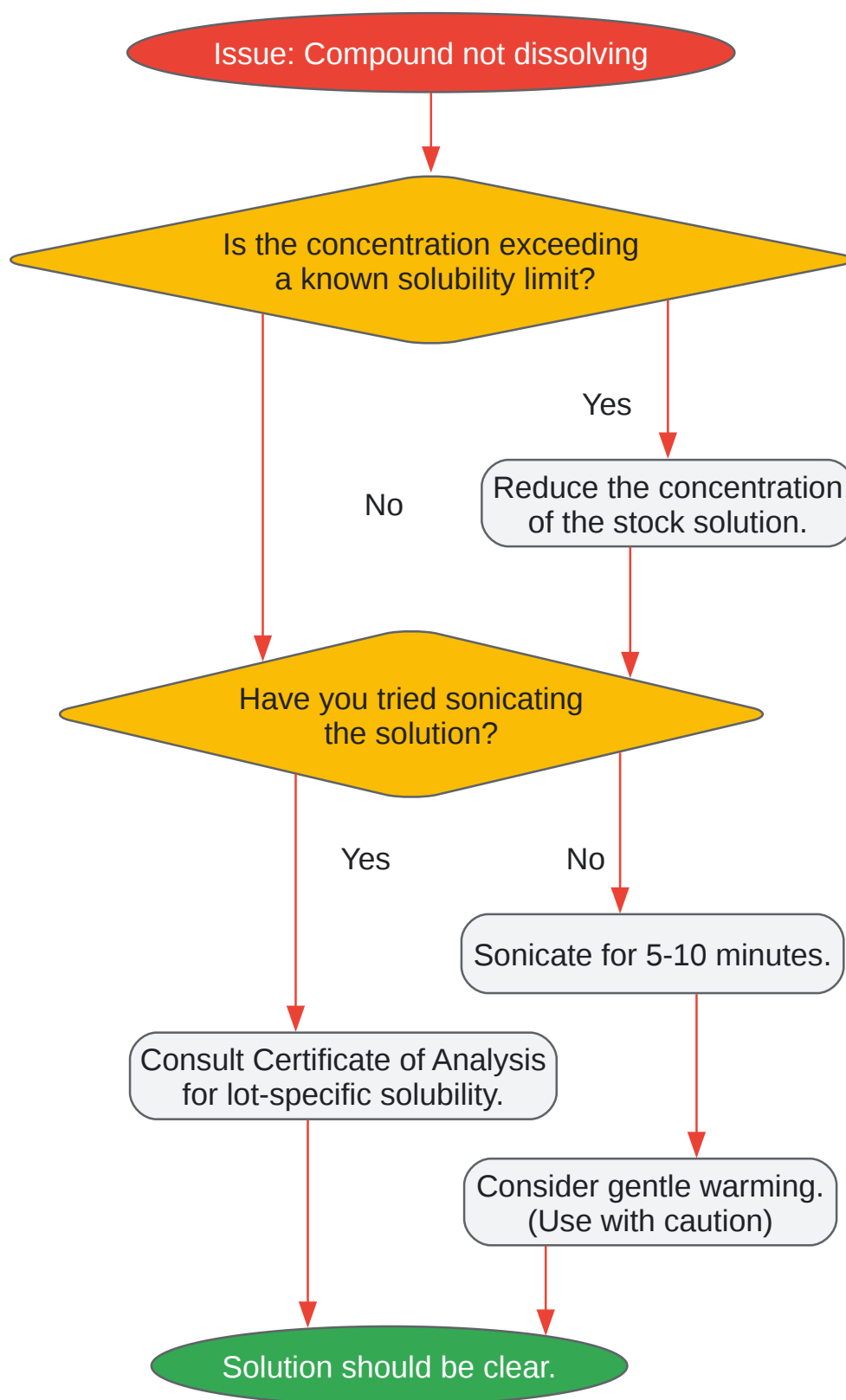
- Materials:
 - **2,5-Dimethylcelecoxib** (powder)
 - Dimethyl sulfoxide (DMSO), anhydrous
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Sonicator (optional)
 - Calibrated pipette
- Procedure:
 - Calculate the mass of **2,5-Dimethylcelecoxib** required to prepare the desired volume of a 50 mM stock solution. The molecular weight of **2,5-Dimethylcelecoxib** is 395.4 g/mol .
 - Weigh out the calculated amount of **2,5-Dimethylcelecoxib** powder and place it into a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO to the tube.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.[\[1\]](#)
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term use.

Visualizations



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Workflow for Preparing a **2,5-Dimethylcelecoxib** Stock Solution



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Troubleshooting Dissolution Issues

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References

- 1. 2,5-dimethyl Celecoxib | Wnt/beta-catenin | TargetMol [targetmol.com]
- 2. caymanchem.com [caymanchem.com]
- 3. 2,5-dimethyl celecoxib induces apoptosis and autophagy via activation of ROS/JNK axis in nasopharyngeal carcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 2,5-二甲基-塞来昔布 ≥98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
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